

An In-depth Technical Guide to the Safe Handling of Alpha-Estradiol-d3

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Compound of Interest

Compound Name: Alpha-Estradiol-d3

Cat. No.: B15615169

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This guide provides comprehensive safety data and handling precautions for **Alpha-Estradiol-d3**, intended for researchers, scientists, and professionals in drug development. **Alpha-Estradiol-d3** is a deuterated form of Alpha-Estradiol, a weak estrogen and a 5 α -reductase inhibitor.^{[1][2]} As with any active pharmaceutical ingredient, understanding its hazard profile and implementing appropriate safety measures is critical.

Section 1: GHS Hazard Identification and Classification

Alpha-Estradiol-d3 is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.^[3]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer.[3]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child.[3]
Effects on or via lactation	-	H362: May cause harm to breast-fed children.[3]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life. [3]
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.[3]

Table 2: GHS Precautionary Statements

Type	Code	Statement
Prevention	P201	Obtain special instructions before use.[3][4]
P202	Do not handle until all safety precautions have been read and understood.[3][4]	
P260	Do not breathe dust/fume/gas/mist/vapours/spray.[3][4]	
P263	Avoid contact during pregnancy and while nursing.[3][4]	
P264	Wash skin thoroughly after handling.[3]	
P270	Do not eat, drink or smoke when using this product.	
P273	Avoid release to the environment.[4]	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]	
Response	P308 + P313	IF exposed or concerned: Get medical advice/ attention.[4]
P391	Collect spillage.	
Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **Alpha-Estradiol-d3** is essential for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C18H21D3O2[5]
Molecular Weight	275.41 g/mol [5]
Appearance	White to off-white solid[5]
Melting Point	176–179 °C[3]
Solubility	Soluble in ethanol and methanol; limited solubility in water.[5]
Storage Temperature	Room temperature.

Section 3: Experimental Protocols and Toxicological Information

While specific experimental protocols for the deuterated compound are not readily available, the toxicological profile is expected to be similar to that of alpha-estradiol.

Toxicological Data (for α -Estradiol):

- Acute Toxicity: No significant acute toxicological data has been identified in literature searches.[6]
- Carcinogenicity: It is suspected of causing cancer.[3]
- Reproductive Toxicity: May damage fertility or the unborn child and may cause harm to breast-fed children.[3][6] There is ample evidence from animal experimentation that it can cause developmental disorders.[6]
- Mutagenicity: The substance has been shown to be mutagenic in at least one assay or belongs to a family of chemicals that can cause damage to cellular DNA.[6]

Experimental Considerations:

Due to its hazardous properties, all experimental work with **Alpha-Estradiol-d3** should be conducted in a designated area, such as a chemical fume hood, to minimize exposure.^[7] Researchers should develop and follow standard operating procedures (SOPs) that detail the specific handling requirements for their experiments.

Section 4: Safe Handling and Emergency Procedures

Engineering Controls:

- Use only under a chemical fume hood.^[7]
- Ensure adequate ventilation.^[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.^[8]
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC).^[8] A lab coat or other protective clothing should be worn.^[8]
- Respiratory Protection: If dust is generated, a dust mask (e.g., N95 type) should be used.^[8]

Handling and Storage:

- Avoid all personal contact, including inhalation.^{[6][8]}
- Do not eat, drink, or smoke when using this product.^[4]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[7]
- Store locked up.^[7]
- Avoid contact with strong oxidizing agents.^{[7][8]}

First-Aid Measures:

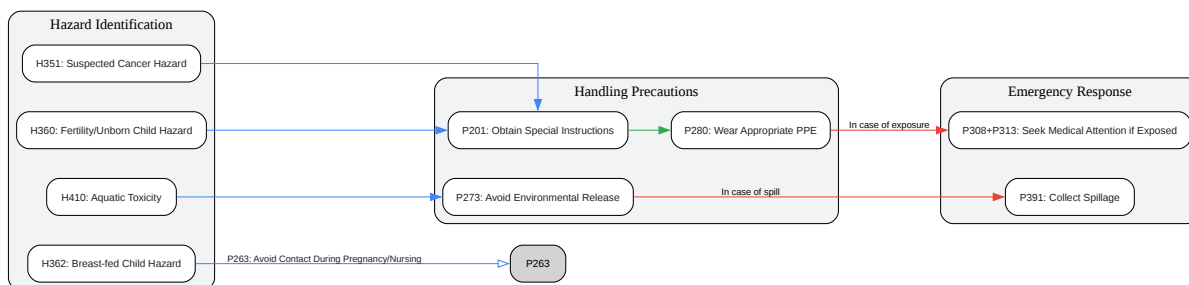
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[7] If irritation or discomfort persists, seek medical attention.^[8]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Flush skin with running water and soap if available.^[8]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.^[7]
- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.^[7]

Accidental Release Measures:

- Minor Spills: Use dry clean-up procedures and avoid generating dust.^[8] Dampen with water to prevent dusting before sweeping.^{[6][8]} Collect spillage and place it in suitable containers for disposal.^{[6][8]}
- Major Spills: Evacuate personnel to safe areas.^[7] Alert emergency responders and advise them of the location and nature of the hazard.^{[6][8]} Contain the spillage to prevent environmental contamination.^{[6][8]}

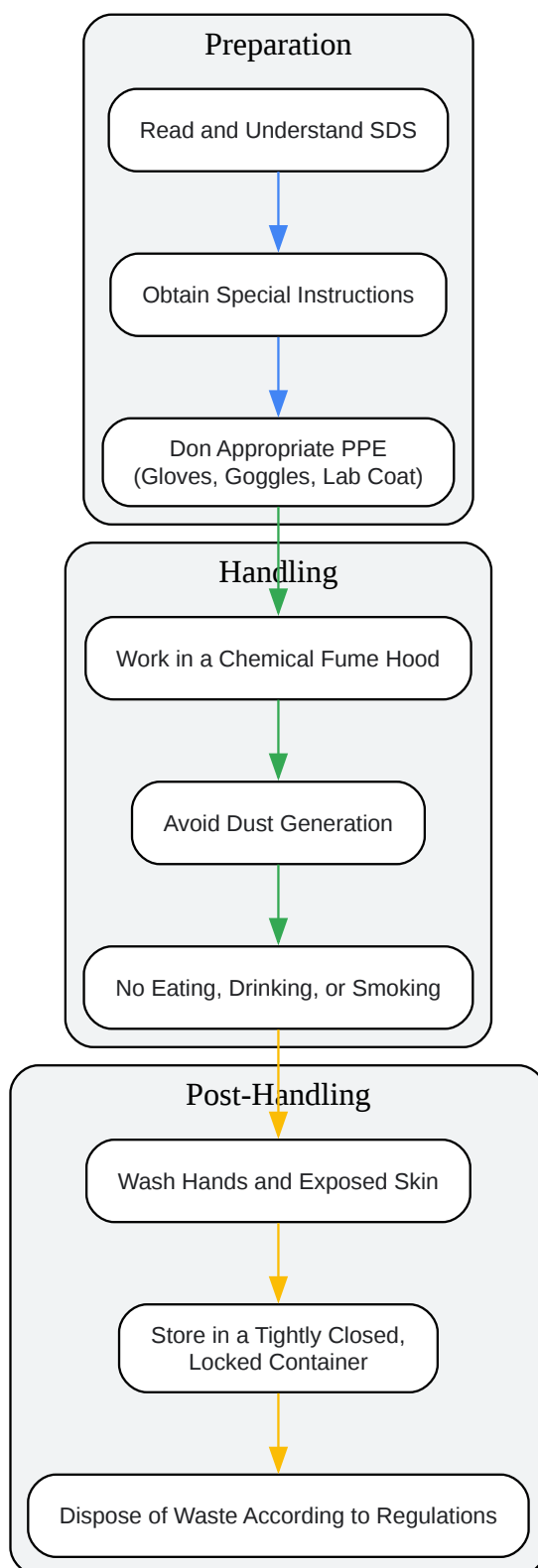
Section 5: Visual Guides for Safety and Handling

The following diagrams illustrate key safety and handling workflows for **Alpha-Estradiol-d3**.



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Caption: GHS Hazard Identification and Response Flowchart.



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